

LC-MS/MS method development using Allopurinol-13C,15N2 internal standard

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Compound of Interest

Compound Name: Allopurinol-13C,15N2

Cat. No.: B1161983

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Application Note: High-Sensitivity LC-MS/MS Method Development for Allopurinol and Oxypurinol Using Stable Isotope Internal Standard (**Allopurinol-13C,15N2**)

Abstract & Introduction

Objective: To establish a robust, self-validating LC-MS/MS protocol for the simultaneous quantification of Allopurinol and its active metabolite, Oxypurinol, in human plasma.

Clinical Context: Allopurinol is a first-line xanthine oxidase inhibitor used to treat hyperuricemia and gout.^[1] It is rapidly metabolized (t_{1/2} ~1-2 h) to Oxypurinol (t_{1/2} ~18-30 h), which is responsible for the majority of the therapeutic effect. Therapeutic Drug Monitoring (TDM) is critical due to the high variability in Oxypurinol clearance, especially in patients with renal impairment.

Technical Challenge: Both analytes are highly polar purine analogues. They exhibit poor retention on conventional C18 columns, often eluting in the void volume where ion suppression is highest. Furthermore, historical methods using deuterium-labeled internal standards (e.g., Allopurinol-d2) carry a risk of hydrogen-deuterium exchange (HDX) in aqueous mobile phases. This protocol utilizes **Allopurinol-13C,15N2**, a stable isotope-labeled (SIL) internal standard that eliminates HDX concerns and provides superior tracking of matrix effects.

Chemical & Physical Properties

Understanding the physicochemical nature of the analytes is the foundation of this method.

Property	Allopurinol (Analyte)	Oxypurinol (Metabolite)	Allopurinol- 13C,15N2 (IS)
Structure	Pyrazolo[3,4-d]pyrimidine	Pyrazolo[3,4-d]pyrimidine-4,6-diol	Core labeled
Formula	C5H4N4O	C5H4N4O2	13C1-12C4H4-15N2-14N2O
MW (Monoisotopic)	136.04	152.03	~139.04 (+3 Da shift)
Polarity (logP)	-0.55 (Hydrophilic)	-1.75 (Very Hydrophilic)	-0.55
pKa	9.4 (weakly acidic)	7.4	9.4
Solubility	Low in organic solvents	Low in organic solvents	Same as parent

Method Development Strategy (The "Why") Chromatographic Mode: HILIC vs. Reverse Phase

- The Problem: On standard C18 columns, Allopurinol and Oxypurinol require nearly 100% aqueous conditions to retain, leading to "dewetting" (phase collapse) and poor desolvation in the MS source.
- The Solution:Hydrophilic Interaction Liquid Chromatography (HILIC).
 - Mechanism:[1][2] Uses a polar stationary phase (e.g., Amide or Silica) and a high-organic mobile phase.
 - Benefit: Analytes elute in high organic content (>70% ACN), which significantly enhances ESI ionization efficiency (sensitivity gain of 5-10x) and ensures retention away from the void volume.

Internal Standard Selection

- Why ^{13}C , ^{15}N ? Deuterium labels (e.g., -d₂) on the pyrazole ring can be labile in acidic mobile phases or during protein precipitation, leading to signal loss and variable IS response. Carbon-13 and Nitrogen-15 labels are integrated into the ring skeleton, offering absolute stability and identical chromatographic behavior to the analyte.

Experimental Protocol

Reagents & Materials

- Standards: Allopurinol (>99%), Oxypurinol (>99%), **Allopurinol- ^{13}C , ^{15}N** (Isotopic purity >99%).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water.
- Additives: Ammonium Formate (10 mM), Formic Acid.
- Matrix: Drug-free human plasma (K₂EDTA).

Stock & Working Solutions

- Stock Solution (1 mg/mL): Dissolve Allopurinol and IS in 0.1 M NaOH (required for solubility), then dilute with Methanol. Note: Prepare fresh weekly; purines degrade in alkaline solution over time.
- Working Standard: Dilute with ACN:Water (90:10) to generate a curve from 50 ng/mL to 10,000 ng/mL.
- IS Spiking Solution: 500 ng/mL **Allopurinol- ^{13}C , ^{15}N** in ACN.

Sample Preparation (Protein Precipitation)

Rationale: LLE is difficult due to the polarity of Oxypurinol. PPT is rapid and compatible with HILIC mobile phases.

- Aliquot: Transfer 50 μL of plasma into a 1.5 mL centrifuge tube.
- IS Addition: Add 20 μL of IS Spiking Solution. Vortex gently.

- Precipitation: Add 150 μ L of cold Acetonitrile (containing 0.1% Formic Acid).
 - Tip: The 3:1 ratio ensures protein removal while keeping the solvent composition suitable for HILIC injection.
- Agitation: Vortex vigorously for 1 min.
- Centrifugation: 15,000 x g for 10 min at 4°C.
- Transfer: Transfer 100 μ L of supernatant to an autosampler vial. Do not evaporate/reconstitute (evaporation can cause adsorptive losses of polar analytes).

LC-MS/MS Conditions

Parameter	Setting
Column	Waters XBridge BEH Amide XP (2.5 μ m, 2.1 x 100 mm) or equivalent HILIC column
Mobile Phase A	10 mM Ammonium Formate in Water, pH 3.5 (adjusted with Formic Acid)
Mobile Phase B	Acetonitrile:Water (95:5) with 10 mM Ammonium Formate
Flow Rate	0.4 mL/min
Column Temp	40°C
Injection Vol	2-5 μ L
Gradient	0-1.0 min: 95% B (Isocratic hold for retention) 1.0-4.0 min: 95% -> 50% B (Linear ramp) 4.0-5.0 min: 50% B (Wash) 5.1 min: 95% B (Re-equilibration)
Total Run Time	8.0 minutes

MS Source Parameters (Sciex 5500/6500+ or equivalent)

- Ionization: ESI Positive Mode.

- Curtain Gas: 30 psi.
- IonSpray Voltage: 5500 V.
- Temperature: 500°C.
- Gas 1 / Gas 2: 50 / 60 psi.

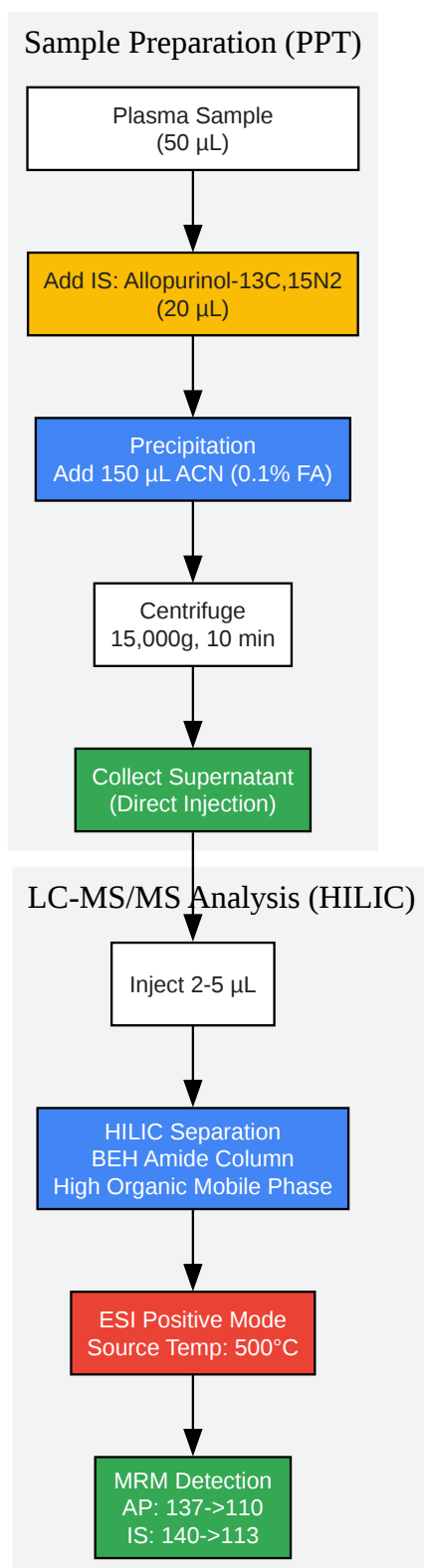
MRM Transitions

Note: Exact collision energies (CE) must be optimized for your specific instrument. The IS transitions assume the label is retained in the major fragment.

Analyte	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (eV)
Allopurinol	137.1	110.1 (loss of HCN)	50	25
Oxypurinol	153.1	136.1 (loss of NH3)	50	22
Allopurinol- 13C,15N2	140.1	113.1*	50	25

*Optimization Step: Verify the product ion of the IS. If the 13C/15N atoms are located on the HCN fragment lost during collision, the product ion will be 110.1. If they are on the retained ring, it will be 113.1. Based on pyrimidine ring stability, 113.1 is the predicted transition.

Workflow Visualization



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Caption: Optimized workflow for Allopurinol quantitation using Protein Precipitation and HILIC separation.

Validation & Quality Control (FDA M10 Guidelines)

To ensure scientific integrity, the method must be validated against the following criteria:

- **Selectivity:** Analyze 6 lots of blank plasma. No interference >20% of the LLOQ area is permitted.
- **Linearity:** $r^2 > 0.995$ using a $1/x^2$ weighting factor.
- **Accuracy & Precision:**
 - Intra-run: CV < 15% (20% at LLOQ).
 - Inter-run: CV < 15%.
- **Matrix Effect:** Calculate the Matrix Factor (MF) for analyte and IS. The IS-normalized MF should be close to 1.0, proving the $^{13}\text{C},^{15}\text{N}_2$ standard effectively compensates for suppression.
- **Carryover:** Inject a blank after the ULOQ (Upper Limit of Quantitation). Signal must be <20% of LLOQ. Tip: If carryover is observed, switch needle wash to 50:50 MeOH:Water with 0.5% Formic Acid.

Troubleshooting & Expert Tips

- **Oxypurinol Conversion:** Allopurinol can convert to Oxypurinol ex vivo if plasma is mishandled. Keep samples on ice and process within 2 hours of collection.
- **IS Purity:** Ensure the IS does not contain "M-3" (unlabeled) impurities, which would contribute to the analyte signal. A blank sample spiked only with IS should show no Allopurinol peak.
- **Peak Tailing:** On HILIC columns, tailing often indicates ionic interactions. Increase the buffer concentration (Ammonium Formate) to 20 mM if necessary.

References

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- To cite this document: BenchChem. [LC-MS/MS method development using Allopurinol-¹³C,¹⁵N₂ internal standard]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1161983/docs#lc-ms-ms-method-development-using-allopurinol-13c-15n2-internal-standard>]

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